

An In-depth Technical Guide to Methyl 3,5-difluoro-2-nitrobenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 3,5-difluoro-2-nitrobenzoate*

CAS No.: *910123-09-0*

Cat. No.: *B3030463*

[Get Quote](#)

This guide provides a comprehensive technical overview of **Methyl 3,5-difluoro-2-nitrobenzoate**, a key chemical intermediate in modern organic synthesis and pharmaceutical research. We will delve into its chemical identity, synthesis, physicochemical properties, characteristic reactivity, and applications, with a focus on the underlying scientific principles that guide its use in the laboratory.

Core Chemical Identity and Physicochemical Properties

Methyl 3,5-difluoro-2-nitrobenzoate is an aromatic compound distinguished by a trifunctionalized benzene ring, incorporating an ester, a nitro group, and two fluorine atoms. This unique arrangement of electron-withdrawing groups imparts specific reactivity and makes it a valuable building block for more complex molecular architectures.

Table 1: Key Identifiers and Properties

Property	Value	Source
CAS Number	910123-09-0	[1]
IUPAC Name	methyl 3,5-difluoro-2-nitrobenzoate	[1]
Molecular Formula	C ₈ H ₅ F ₂ NO ₄	[1]
Molecular Weight	217.13 g/mol	[1]
Purity	Typically ≥95%	[1]
Appearance	Solid (form may vary)	
Storage	Store at room temperature in a dry, tightly closed container.	[1]

While detailed experimental data for some physical properties like melting and boiling points are not widely published, they can be estimated based on analogous structures. The presence of polar groups suggests a relatively high melting point for a molecule of its size.

Synthesis and Mechanistic Considerations

The synthesis of **Methyl 3,5-difluoro-2-nitrobenzoate** can be approached through several routes, primarily involving either the esterification of the corresponding carboxylic acid or the nitration of a difluorinated methyl benzoate precursor. The choice of method often depends on the availability and cost of starting materials.

Preferred Synthetic Route: Esterification of 3,5-difluoro-2-nitrobenzoic acid

A common and reliable method involves the acid-catalyzed esterification of 3,5-difluoro-2-nitrobenzoic acid with methanol. This is a classic Fischer esterification reaction.

Reaction Scheme:

Causality in Experimental Design:

- **Acid Catalyst:** A strong acid catalyst, such as sulfuric acid (H_2SO_4) or thionyl chloride (SOCl_2), is essential to protonate the carbonyl oxygen of the carboxylic acid. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic methanol.
- **Excess Methanol:** The reaction is an equilibrium process. To drive the equilibrium towards the product side (Le Châtelier's principle), methanol is typically used in large excess, often serving as the solvent.
- **Removal of Water:** While not always necessary if a large excess of alcohol is used, removing the water byproduct can also shift the equilibrium to favor ester formation.
- **Temperature:** Heating the reaction mixture to reflux increases the reaction rate, allowing the equilibrium to be reached more quickly.

Experimental Protocol: Fischer Esterification

Objective: To synthesize **Methyl 3,5-difluoro-2-nitrobenzoate** from 3,5-difluoro-2-nitrobenzoic acid.

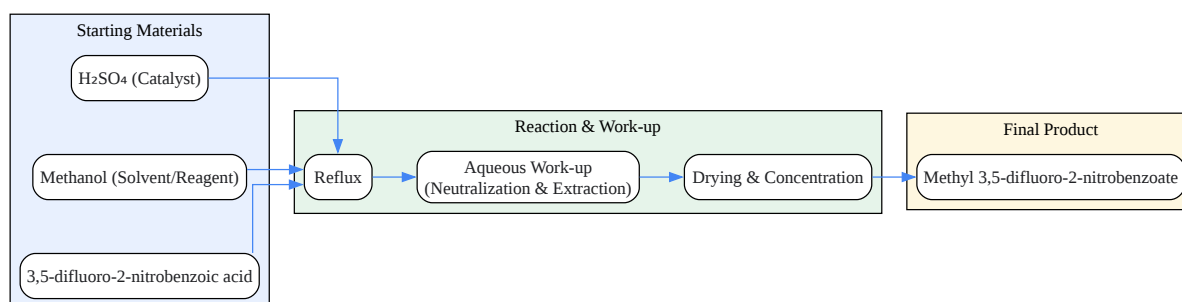
Materials:

- 3,5-difluoro-2-nitrobenzoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate or dichloromethane)
- Round-bottom flask, condenser, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3,5-difluoro-2-nitrobenzoic acid in an excess of methanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Remove the excess methanol using a rotary evaporator.
 - Dissolve the residue in an organic solvent like ethyl acetate.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** If necessary, the crude product can be purified by recrystallization or column chromatography.

Synthesis Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Fischer Esterification workflow for the synthesis of **Methyl 3,5-difluoro-2-nitrobenzoate**.

Key Reactivity and Applications in Drug Discovery

The utility of **Methyl 3,5-difluoro-2-nitrobenzoate** as a synthetic intermediate stems from the distinct reactivity of its functional groups.

Reduction of the Nitro Group

The most significant transformation is the reduction of the nitro group to an amine. This reaction opens up a vast array of subsequent chemical modifications.

Reaction Scheme:

Common Reducing Agents and Rationale:

- **Catalytic Hydrogenation (H_2 , Pd/C):** This is a clean and efficient method. Palladium on carbon is a heterogeneous catalyst that facilitates the addition of hydrogen across the nitrogen-oxygen bonds.

- **Metal/Acid Systems** (e.g., SnCl_2/HCl , Fe/HCl): These are classic methods for nitro group reduction. The metal acts as the electron donor, and the acid provides the protons.

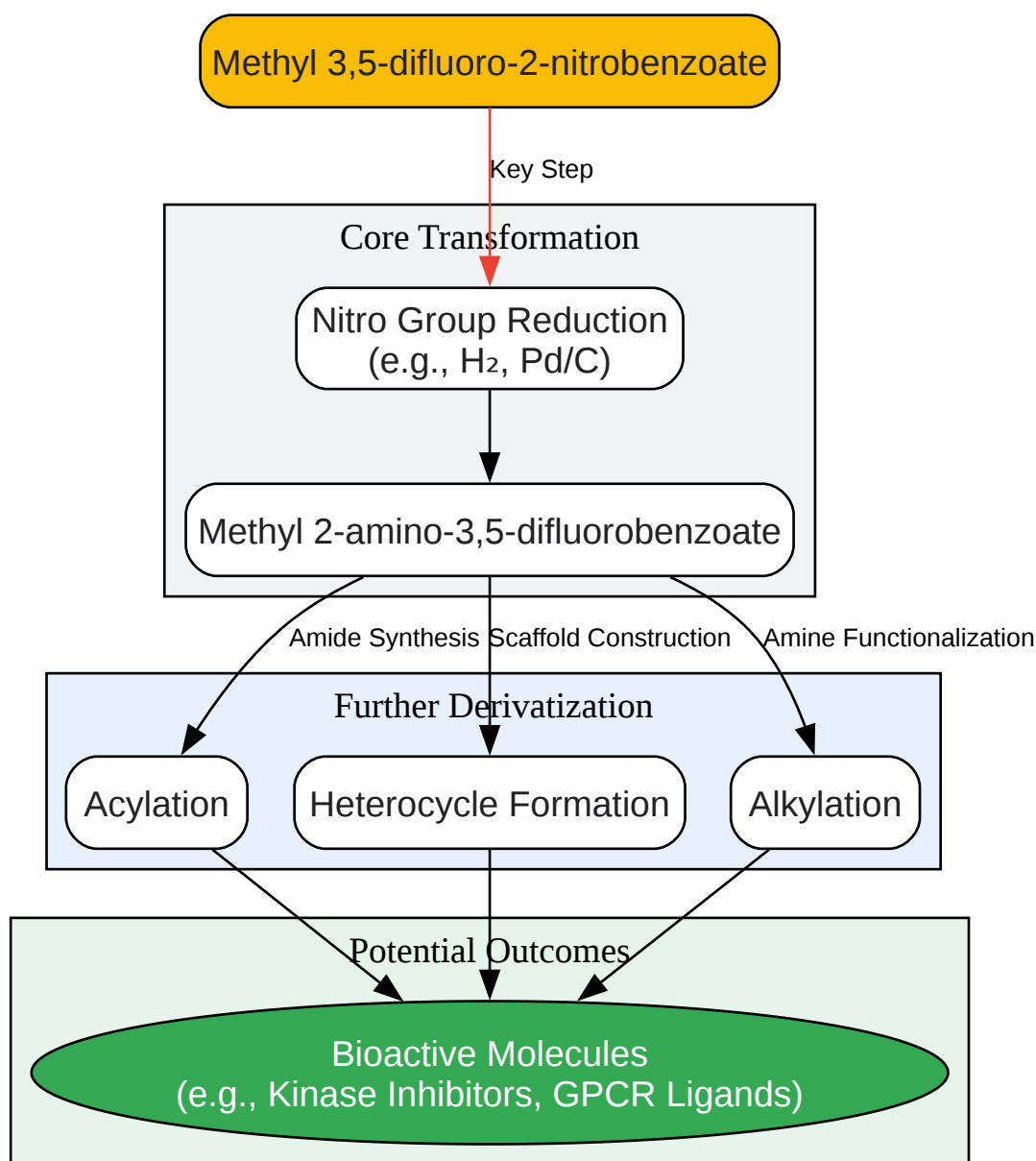
The resulting aniline (Methyl 2-amino-3,5-difluorobenzoate) is a versatile intermediate. The amino group can undergo acylation to form amides, alkylation, or be used as a nucleophile in the construction of heterocyclic rings, which are common scaffolds in medicinal chemistry.

Role of Fluorine Atoms in Drug Design

The two fluorine atoms are not merely passive substituents. In drug development, the strategic incorporation of fluorine can significantly enhance the pharmacokinetic and pharmacodynamic properties of a molecule:

- **Metabolic Stability:** The carbon-fluorine bond is very strong. Replacing a C-H bond with a C-F bond at a site susceptible to metabolic oxidation (e.g., by Cytochrome P450 enzymes) can block this metabolic pathway, thereby increasing the drug's half-life.
- **Membrane Permeability:** Fluorine can increase the lipophilicity of a molecule, which can improve its ability to cross cell membranes.
- **Binding Affinity:** Fluorine can alter the electronic properties (pKa) of nearby functional groups or participate in favorable interactions (e.g., hydrogen bonds, dipole-dipole interactions) with the target protein, potentially increasing binding affinity.

Application Logic Visualization



[Click to download full resolution via product page](#)

Caption: Synthetic utility of **Methyl 3,5-difluoro-2-nitrobenzoate** in generating complex bioactive molecules.

Safety and Handling

As with any chemical reagent, proper safety precautions are paramount. While a specific, comprehensive toxicological profile for **Methyl 3,5-difluoro-2-nitrobenzoate** is not thoroughly established, data from analogous nitroaromatic and fluoroaromatic compounds suggest the following guidelines.

Table 2: Hazard and Safety Information

Category	Recommendation
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles, and a lab coat.
Handling	Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing.
Inhalation	May cause respiratory tract irritation.
Skin Contact	May cause skin irritation.
Eye Contact	May cause serious eye irritation.
Ingestion	Harmful if swallowed.
Storage	Store in a tightly closed container in a dry and cool place.

This information is based on general knowledge of similar chemical structures and should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Methyl 3,5-difluoro-2-nitrobenzoate is a strategically designed chemical intermediate that offers synthetic chemists a reliable entry point for constructing complex molecules. Its value lies in the orthogonal reactivity of its functional groups—the readily reducible nitro group, the stable ester, and the pharmacokinetically advantageous fluorine atoms. Understanding the principles behind its synthesis and subsequent transformations enables researchers in drug discovery and materials science to leverage its full potential in creating novel and functional chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Methyl 3,5-difluoro-2-nitrobenzoate 95.00% | CAS: 910123-09-0 | AChemBlock \[achemblock.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3,5-difluoro-2-nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3030463/docs#an-in-depth-technical-guide-to-methyl-3-5-difluoro-2-nitrobenzoate\]](https://www.benchchem.com/product/b3030463/docs#an-in-depth-technical-guide-to-methyl-3-5-difluoro-2-nitrobenzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

